

# Avoiding BI-860585 precipitation in aqueous solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BI-860585

Cat. No.: B1192380

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## Technical Support Center: BI-860585

Welcome to the technical support center for **BI-860585**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the effective use of **BI-860585** in experimental settings and to address common challenges, particularly the prevention of its precipitation in aqueous solutions.

## Frequently Asked Questions (FAQs)

Q1: What is **BI-860585** and what is its mechanism of action?

A1: **BI-860585** is a potent and selective, ATP-competitive inhibitor of mTOR kinase, targeting both mTORC1 and mTORC2 complexes.<sup>[1][2]</sup> By inhibiting mTOR, **BI-860585** disrupts a key signaling pathway, the PI3K/Akt/mTOR pathway, which is crucial for regulating cell growth, proliferation, metabolism, and survival.<sup>[3]</sup> Its dual inhibition of both mTORC1 and mTORC2 allows for a more complete blockade of mTOR signaling compared to first-generation mTOR inhibitors like rapamycin.

Q2: I am observing precipitation when I add **BI-860585** to my aqueous cell culture medium. Why is this happening?

A2: **BI-860585** is poorly soluble in aqueous solutions. Direct addition of the powdered compound or a highly concentrated stock solution into an aqueous medium will likely cause it

to precipitate out of solution. It is essential to first dissolve **BI-860585** in an appropriate organic solvent to create a stock solution before further dilution.

Q3: What is the recommended solvent for dissolving **BI-860585**?

A3: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **BI-860585**. It has been shown to be soluble in DMSO at a concentration of 73 mg/mL (200.98 mM). It is also sparingly soluble in ethanol.

Q4: What is a typical final concentration of **BI-860585** for in vitro experiments?

A4: The optimal final concentration of **BI-860585** will vary depending on the cell line and the specific experimental conditions. However, for many mTOR inhibitors, the effective concentration range in cell culture is typically in the nanomolar (nM) to low micromolar (μM) range. It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific assay.

Q5: How should I store **BI-860585**?

A5: **BI-860585** powder should be stored at -20°C for long-term stability. Stock solutions in DMSO can be stored at -80°C for up to a year. To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes.

## Troubleshooting Guide: Preventing Precipitation

This guide provides a step-by-step approach to preparing and using **BI-860585** in aqueous solutions to minimize the risk of precipitation.

Problem	Potential Cause	Recommended Solution
Precipitation upon addition to aqueous buffer or media	Direct addition of powdered BI-860585 to an aqueous solution.	Always prepare a high-concentration stock solution in 100% DMSO first.
Stock solution concentration is too high for the final dilution.	Ensure the final concentration of DMSO in your aqueous solution is low (typically $\leq 0.5\%$ ) to maintain solubility. If necessary, prepare an intermediate dilution of your stock solution in DMSO before adding it to the aqueous medium.	
Rapid addition of the stock solution to the aqueous medium.	Add the DMSO stock solution dropwise to your aqueous medium while gently vortexing or swirling to ensure rapid and uniform mixing.	
Cloudiness or precipitate forms over time in the final working solution	The final concentration of BI-860585 exceeds its solubility limit in the aqueous medium, even with a low percentage of DMSO.	Decrease the final concentration of BI-860585 in your experiment. Consider performing a solubility test in your specific medium.
Instability of the compound in the aqueous environment at experimental temperature (e.g., 37°C).	Prepare fresh working solutions for each experiment and minimize the time the compound is in the aqueous solution before use.	
Interaction with components in the cell culture medium (e.g., proteins in fetal bovine serum).	While serum is generally necessary for cell health, if precipitation is a persistent issue, consider reducing the serum concentration if your experimental design allows.	

However, altering media components should be done with caution as it can affect cell physiology.

## Data Presentation

Table 1: Solubility of **BI-860585**

Solvent	Solubility	Molar Concentration
Water	Insoluble	N/A
DMSO	73 mg/mL	200.98 mM
Ethanol	2 mg/mL	5.51 mM

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM **BI-860585** Stock Solution in DMSO

- Materials:
  - **BI-860585** powder
  - Anhydrous or high-purity dimethyl sulfoxide (DMSO)
  - Sterile microcentrifuge tubes or vials
- Procedure:
  - Equilibrate the **BI-860585** vial to room temperature before opening to prevent condensation.
  - Weigh out the desired amount of **BI-860585** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight assumed to be ~363.21 g/mol ), you would need 3.63 mg of **BI-860585**.

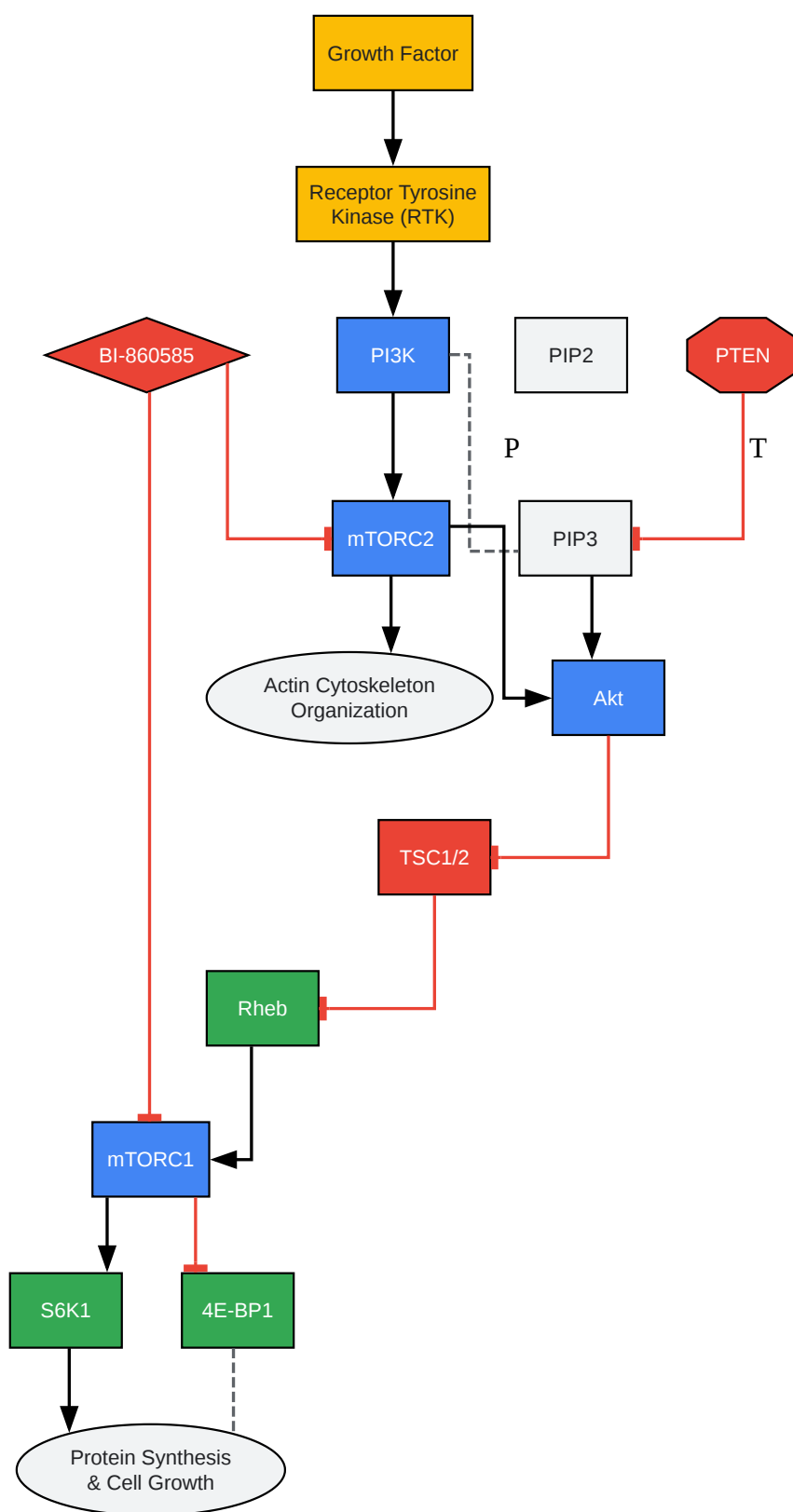
- Add the appropriate volume of DMSO to the vial containing the **BI-860585** powder.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may assist in dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C.

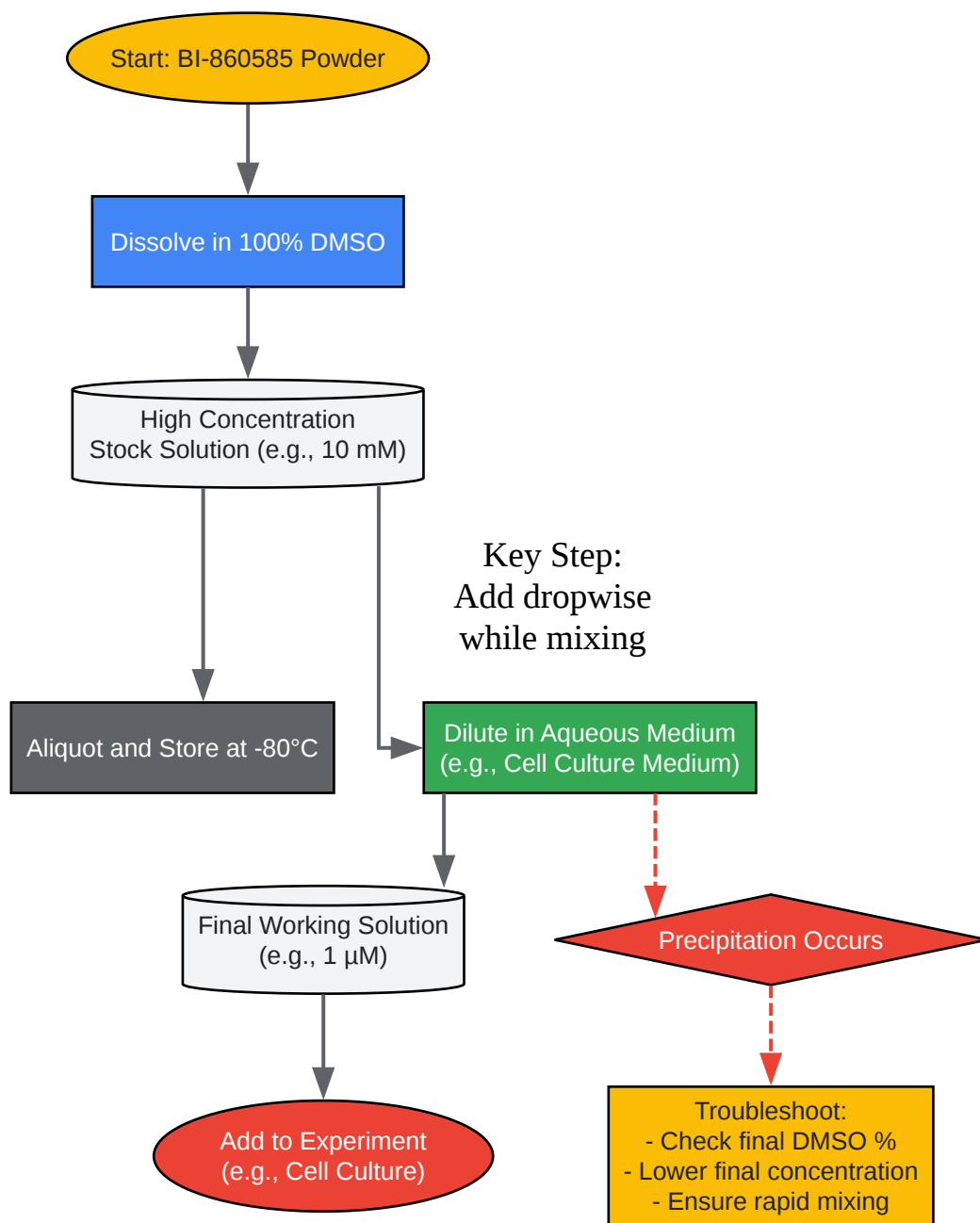
#### Protocol 2: Preparation of a Working Solution for Cell Culture

- Materials:
  - 10 mM **BI-860585** stock solution in DMSO
  - Pre-warmed, sterile cell culture medium
- Procedure:
  - Thaw an aliquot of the 10 mM **BI-860585** stock solution at room temperature.
  - To prepare a 1 µM working solution in 10 mL of cell culture medium, you will need to perform a serial dilution.
  - Step 1 (Intermediate Dilution - Optional but recommended): Prepare a 1 mM intermediate solution by adding 10 µL of the 10 mM stock solution to 990 µL of sterile DMSO or cell culture medium. Mix well.
  - Step 2 (Final Dilution): Add 10 µL of the 1 mM intermediate solution to 10 mL of pre-warmed cell culture medium.
  - Alternatively, for a direct dilution, add 1 µL of the 10 mM stock solution to 10 mL of cell culture medium.
  - Immediately after adding the stock solution to the medium, vortex or swirl the solution gently to ensure rapid and thorough mixing.

- Use the freshly prepared working solution for your experiment. Ensure the final DMSO concentration is not toxic to your cells (typically  $\leq 0.5\%$ ).

## Mandatory Visualizations





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## References



- 1. A Phase 1 Study of mTORC1/2 Inhibitor BI 860585 as a Single Agent or with Exemestane or Paclitaxel in Patients with Advanced Solid Tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Phase I study of mTORC1/2 inhibitor BI 860585 as single agent or with exemestane or paclitaxel in patients with advanced solid tumors. - ASCO [asco.org]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)